

An In-depth Technical Guide to 3-Chlorophenmetrazine (3-CPM)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-CPMT

Cat. No.: B149280

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3-Chlorophenmetrazine (3-CPM), a substituted phenylmorpholine derivative with potent stimulant effects. This document elucidates the chemical identity, synthesis, pharmacology, and mechanism of action of 3-CPM, with a focus on its activity as a norepinephrine-dopamine releasing agent. Detailed experimental protocols for its synthesis and key pharmacological assays are provided, alongside analytical characterization methods. This guide is intended to serve as a core resource for researchers and professionals engaged in the study of psychoactive compounds and the development of novel therapeutics targeting monoamine transporter systems.

Chemical Identification

3-Chlorophenmetrazine, often referred to as 3-CPM, is a designer drug and a derivative of phenmetrazine. The chemical nomenclature, CAS registry numbers, and molecular formula are summarized in the table below. It is important to distinguish between the free base and its hydrochloride salt, as they have distinct CAS numbers.

Identifier	Value
IUPAC Name	2-(3-chlorophenyl)-3-methylmorpholine
Synonyms	3-CPM, PAL-594
Molecular Formula (Free Base)	C ₁₁ H ₁₄ ClNO ^[1]
Molecular Weight (Free Base)	211.69 g/mol ^[1]
CAS Number (Free Base)	1097796-78-5 ^[1]
Molecular Formula (HCl Salt)	C ₁₁ H ₁₄ ClNO · HCl
Molecular Weight (HCl Salt)	248.16 g/mol
CAS Number (HCl Salt)	2903889-68-7

Synthesis of 2-(3-chlorophenyl)-3-methylmorpholine

The synthesis of 3-CPM can be achieved through a multi-step process, adapted from methodologies described in the patent literature for phenylmorpholine analogues.^[2] A representative synthetic workflow is outlined below.

Experimental Protocol: Synthesis of 3-CPM

A plausible synthetic route involves the reaction of a substituted phenacyl bromide with an appropriate amino alcohol followed by cyclization.

Step 1: Synthesis of 2-bromo-1-(3-chlorophenyl)propan-1-one

- To a solution of 1-(3-chlorophenyl)propan-1-one in a suitable solvent such as diethyl ether or dichloromethane, add N-bromosuccinimide (NBS) and a catalytic amount of a radical initiator like benzoyl peroxide.
- Reflux the mixture under inert atmosphere for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture and filter to remove succinimide.

- Wash the filtrate with a saturated aqueous solution of sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude 2-bromo-1-(3-chlorophenyl)propan-1-one, which can be purified by column chromatography.

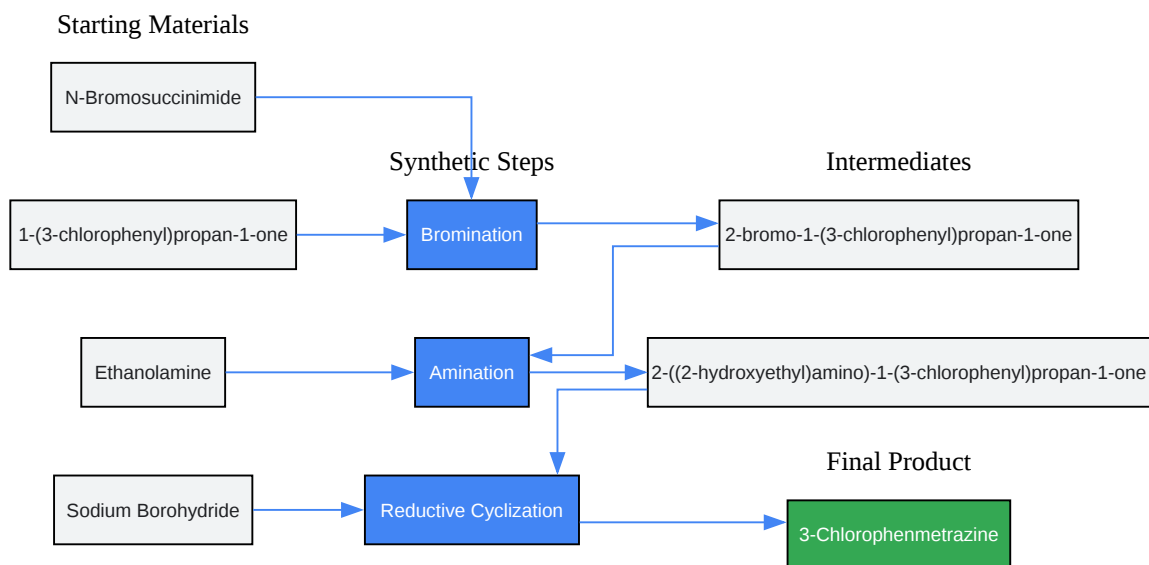
Step 2: Synthesis of 2-((2-hydroxyethyl)amino)-1-(3-chlorophenyl)propan-1-one

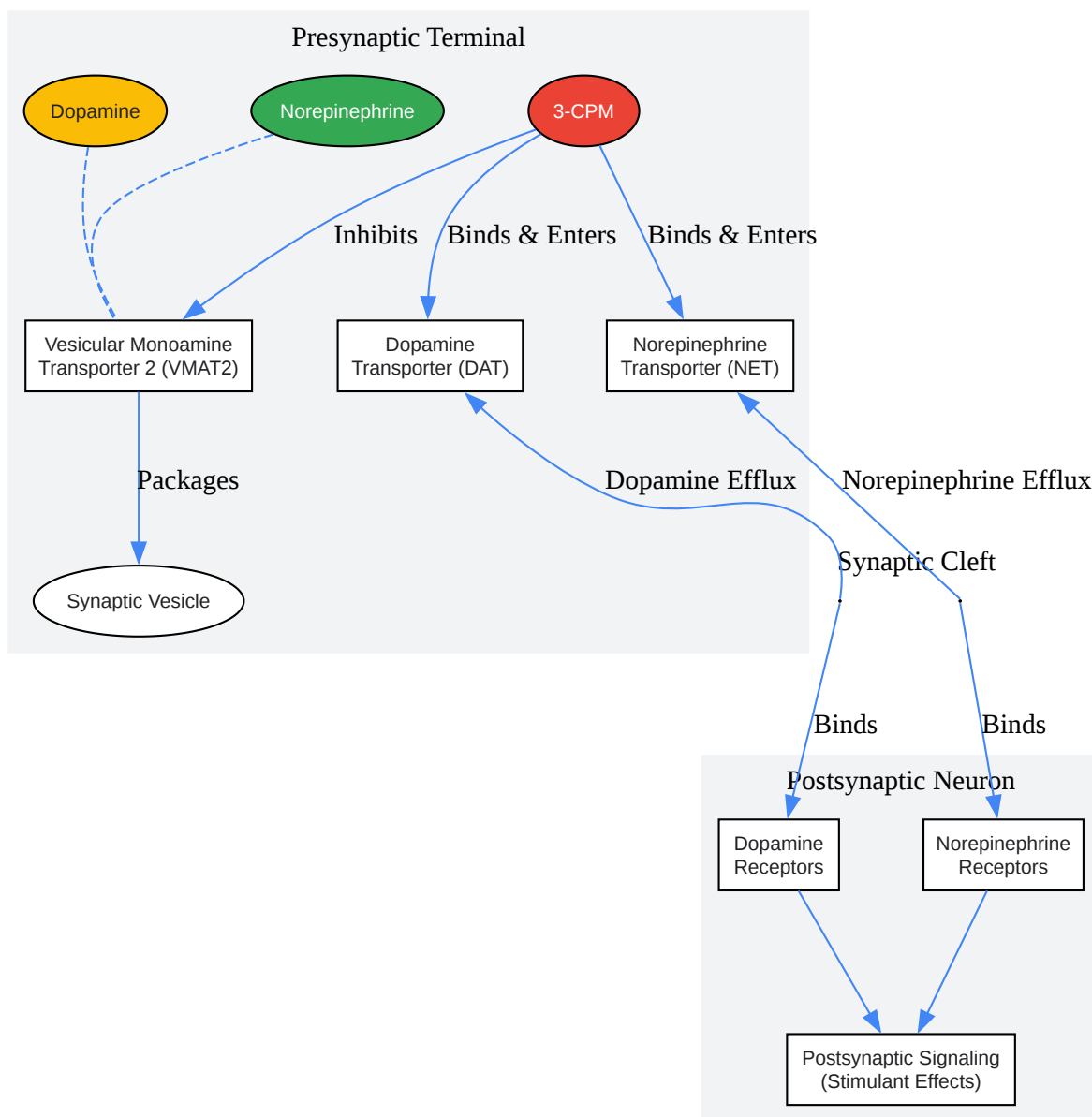
- Dissolve the purified 2-bromo-1-(3-chlorophenyl)propan-1-one in a polar aprotic solvent like acetonitrile.
- Add an excess of ethanolamine to the solution and stir at room temperature. The reaction progress should be monitored by TLC.
- Once the reaction is complete, remove the solvent under reduced pressure.
- Dissolve the residue in a suitable organic solvent and wash with water to remove excess ethanolamine and its hydrobromide salt.
- Dry the organic layer and concentrate to obtain the amino alcohol intermediate.

Step 3: Reductive Cyclization to form 2-(3-chlorophenyl)-3-methylmorpholine

- Dissolve the amino alcohol intermediate from the previous step in a protic solvent such as methanol.
- Cool the solution in an ice bath and add a reducing agent, for example, sodium borohydride, in portions.
- Allow the reaction to warm to room temperature and stir for several hours.
- Quench the reaction by the slow addition of water.
- Extract the product with an organic solvent, dry the combined organic layers, and concentrate under reduced pressure.

- The crude 3-CPM can be purified by column chromatography or by conversion to its hydrochloride salt and subsequent recrystallization to yield the final product.





Synaptosome Preparation

Homogenize Brain Tissue



Low-Speed Centrifugation



Supernatant

High-Speed Centrifugation



Pellet

Resuspend in Buffer

Monoamine Release Assay



Radiolabeling with [3H]Monoamine



Wash Synaptosomes



Incubate with 3-CPM



Terminate Release



Supernatant & Pellet

Data Analysis



Quantify Radioactivity



Calculate % Release

Determine EC₅₀[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chlorophenmetrazine - Wikipedia [en.wikipedia.org]
- 2. US20130203752A1 - Phenylmorpholines and analogues thereof - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Chlorophenmetrazine (3-CPM)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149280#cas-number-and-molecular-formula-for-3-cpmt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

